

# "N-Methyl-1-(piperidin-4-YL)methanamine" CAS number and molecular weight

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## Compound of Interest

Compound Name: *N-Methyl-1-(piperidin-4-  
YL)methanamine*

Cat. No.: B154771

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## Navigating the Chemical Landscape of Substituted Piperidinemethanamines

An In-depth Technical Guide for Researchers and Drug Development Professionals

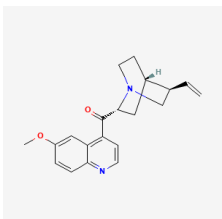
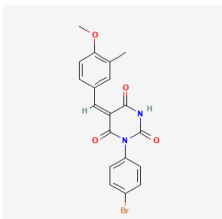
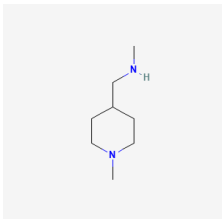
The substituted piperidinemethanamine scaffold is a cornerstone in modern medicinal chemistry, serving as a versatile intermediate in the synthesis of a wide array of bioactive molecules. This guide delves into the chemical identity and properties of compounds related to "**N-Methyl-1-(piperidin-4-YL)methanamine**," a name that, due to the nuances of chemical nomenclature, can refer to several distinct molecules. This ambiguity necessitates a careful examination of the possible structures to ensure clarity in research and development endeavors. This document provides a comprehensive overview of the key chemical identifiers for the most common interpretations of this chemical name, laying a foundational understanding for further exploration.

## Disambiguation of "N-Methyl-1-(piperidin-4-YL)methanamine"

The primary ambiguity in the name "**N-Methyl-1-(piperidin-4-YL)methanamine**" lies in the location of the methyl group. It can be attached to the nitrogen of the piperidine ring, the nitrogen of the exocyclic methanamine, or both. Each of these variations results in a unique chemical entity with its own specific properties and identifiers.

## Physicochemical Properties of Related Compounds

To facilitate clear and accurate scientific communication and experimentation, the fundamental physicochemical properties of these related compounds are summarized below. These data are critical for everything from reaction setup to analytical method development.

Compound Name	Structure	CAS Number	Molecular Formula	Molecular Weight ( g/mol )
(1-Methyl-4-piperidiny)methanamine		7149-42-0[1]	C <sub>7</sub> H <sub>16</sub> N <sub>2</sub>	128.22
N-Methyl-1-(piperidin-4-yl)methanamine		126579-26-8[2]	C <sub>7</sub> H <sub>16</sub> N <sub>2</sub>	128.22
N-Methyl-1-(1-methylpiperidin-4-yl)methanamine		405928-19-0[3][4]	C <sub>8</sub> H <sub>18</sub> N <sub>2</sub>	142.24[3][4]

## Applications in Research and Development

The piperidine moiety is a prevalent feature in many centrally active pharmaceuticals due to its ability to cross the blood-brain barrier and interact with various receptors and transporters. Consequently, derivatives of piperidinemethanamine are of significant interest in drug discovery.

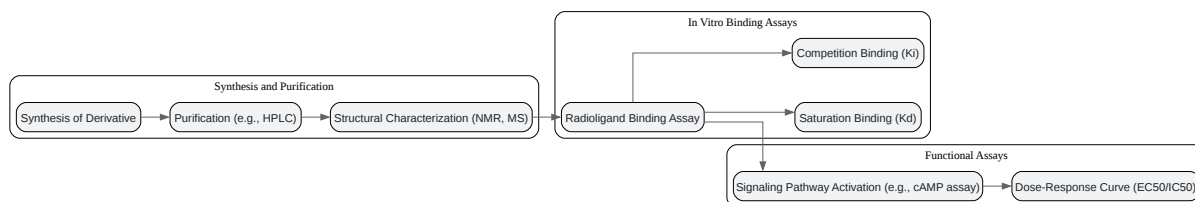
These compounds are frequently utilized as building blocks in the synthesis of more complex molecules targeting a range of biological pathways. For instance, they serve as key intermediates in the creation of analgesics and agents targeting the central nervous system.[3]

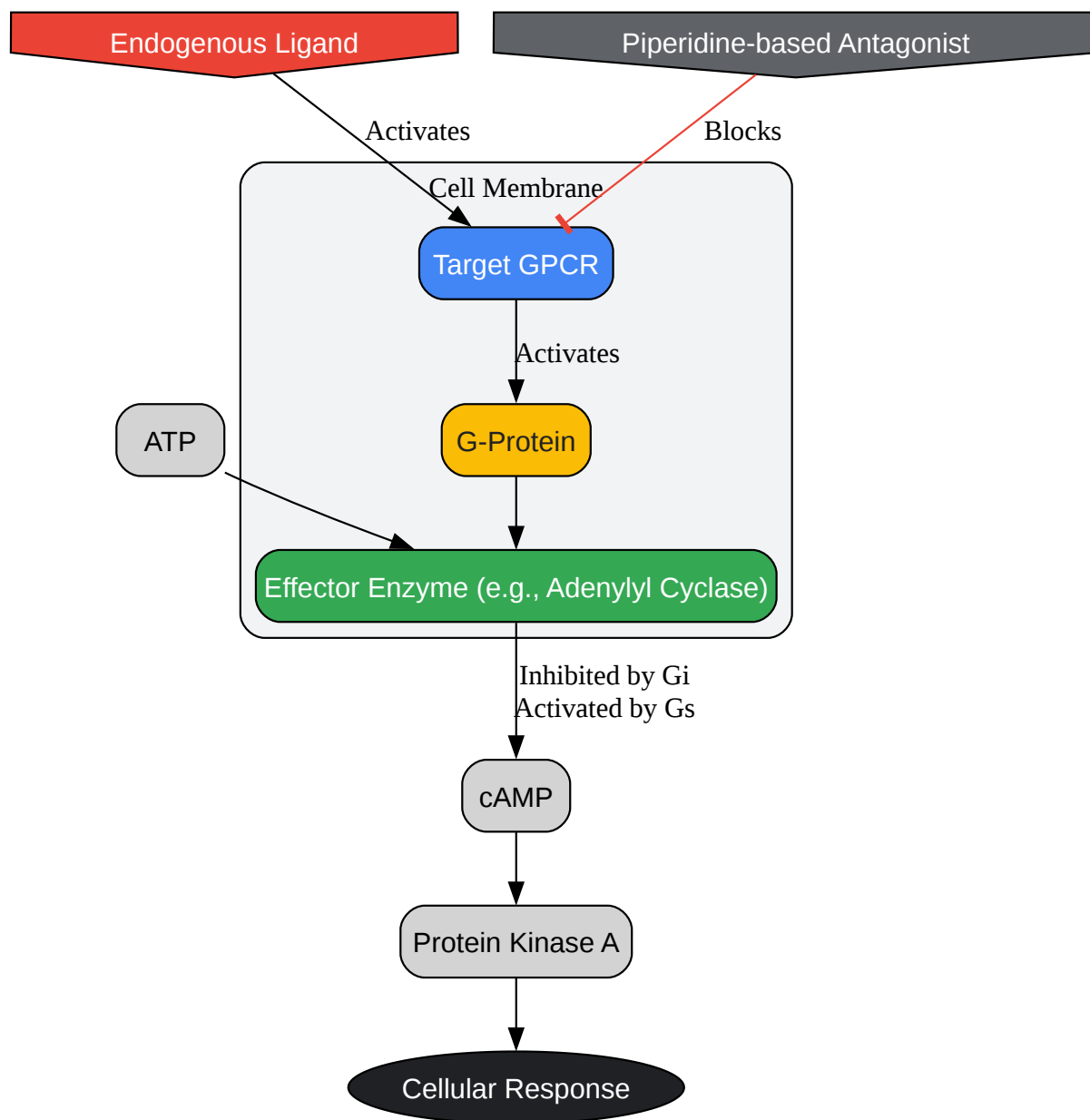
Their utility also extends to neurotransmitter research, where they are employed in studies to understand the mechanisms of drugs affecting mood and cognition.[3]

## Experimental Protocols and Signaling Pathways

Detailed experimental protocols and specific signaling pathways are highly dependent on the particular bioactive molecule being synthesized from these piperidinemethanamine intermediates. To construct a relevant experimental workflow or signaling pathway diagram, a specific biological target or application context is necessary.

For example, if a derivative of these compounds were to be investigated as a ligand for a G-protein coupled receptor (GPCR), a logical experimental workflow would involve the following steps:





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## References

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- 3. chemimpex.com [chemimpex.com]
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- To cite this document: BenchChem. ["N-Methyl-1-(piperidin-4-YL)methanamine" CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b154771#n-methyl-1-piperidin-4-yl-methanamine-cas-number-and-molecular-weight]

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